In-depth Technical Guide: 1,2-Dibromo-4-iodobenzene

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Compound of Interest

Compound Name:	*1,2-Dibromo-4-iodobenzene*
CAS No.:	*909072-74-8*
Cat. No.:	*B166945*

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Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **1,2-Dibromo-4-iodobenzene** (CAS No. 909072-74-8), a halogenated aromatic compound with significant potential in organic synthesis and materials science. This document consolidates available data on its molecular structure, physical properties, and safety and handling protocols. Due to the limited availability of specific experimental data in publicly accessible literature, this guide also highlights areas where further research is required to fully characterize this compound.

Introduction

1,2-Dibromo-4-iodobenzene is a tri-substituted benzene derivative featuring two bromine atoms and one iodine atom. This unique substitution pattern offers a versatile platform for synthetic chemists, particularly in the fields of pharmaceutical development and advanced materials. The differential reactivity of the carbon-halogen bonds allows for selective

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functionalization, making it a valuable intermediate in the construction of complex molecular architectures.

Molecular and Physical Properties

The fundamental molecular and physical characteristics of **1,2-Dibromo-4-iodobenzene** are summarized below. It is important to note that while some experimental data, such as the melting point, are available, other key parameters like the boiling point and density are currently based on predicted values and await experimental verification.

Table 1: Physical and Molecular Properties of **1,2-Dibromo-4-iodobenzene**

Property	Value	Source(s)
Molecular Formula	$C_6H_3Br_2I$	[1][2]
Molecular Weight	361.80 g/mol	[1][2]
CAS Number	909072-74-8	[1][2]
Appearance	Cream-colored solid	[1][2]
Melting Point	58 - 63 °C	[1][2]
Boiling Point	306.0 ± 27.0 °C (Predicted)	
Density	2.514 ± 0.06 g/cm³ (Predicted)	
Solubility	Slightly soluble in chloroform and methanol.	
Purity	≥ 99% (GC)	[1][2]

Spectroscopic Data

Detailed experimental spectroscopic data for **1,2-Dibromo-4-iodobenzene**, including ^{1}H NMR, ^{13}C NMR, and IR spectra, are not readily available in the surveyed literature. Characterization of this compound would typically involve the following analytical techniques:

- ^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy: Would provide information on the chemical environment of the three aromatic protons, including their chemical shifts and

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coupling constants, confirming the substitution pattern.

- ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy: Would show the number of unique carbon environments in the molecule, further confirming its structure.
- Infrared (IR) Spectroscopy: Would identify characteristic vibrational frequencies of the C-H and C-X (X = Br, I) bonds and the aromatic ring.
- Mass Spectrometry (MS): Would confirm the molecular weight and provide information on the fragmentation pattern, aiding in structural elucidation.

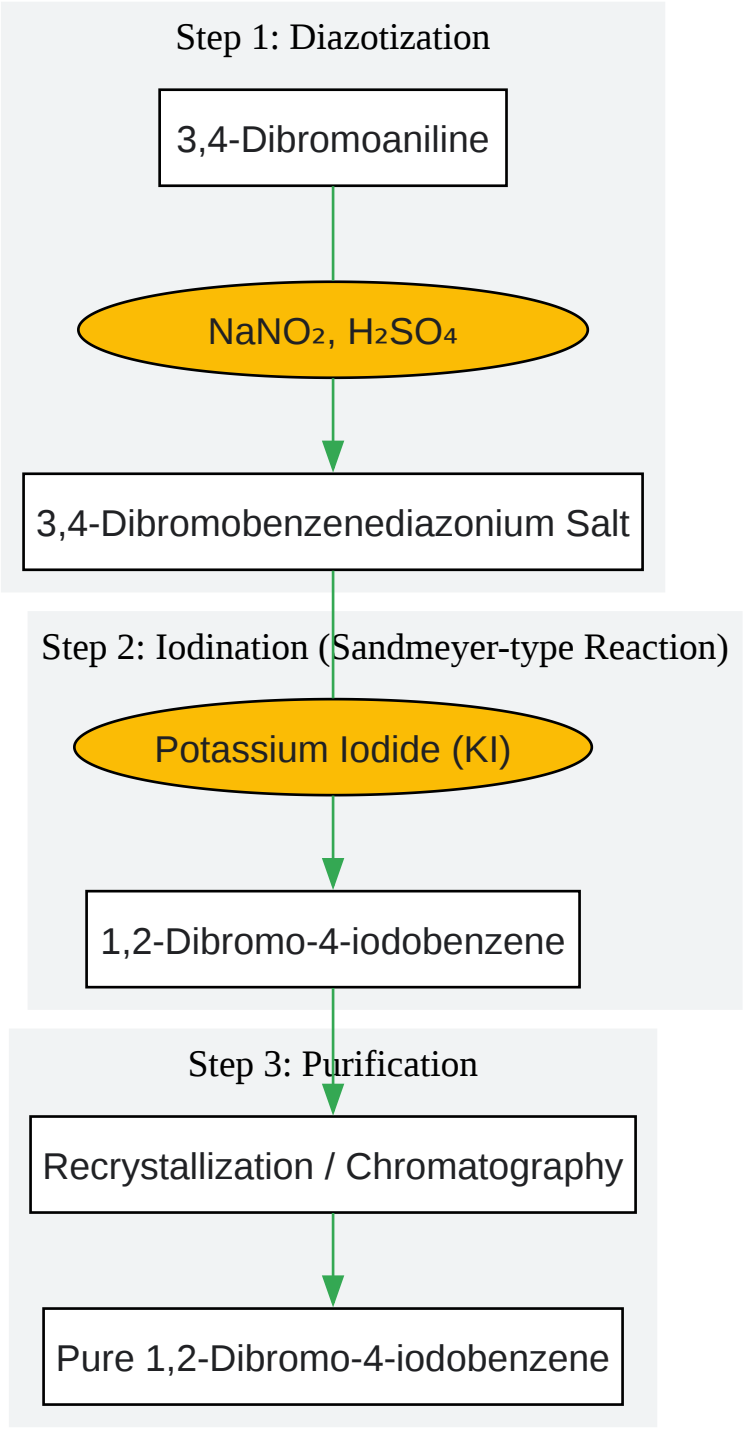
Further experimental work is necessary to acquire and publish this critical characterization data.

Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **1,2-Dibromo-4-iodobenzene** is not well-documented in publicly available sources. However, a plausible synthetic route could involve the diazotization of a corresponding aniline precursor, a common method for the introduction of halogens onto an aromatic ring. A generalized workflow for such a synthesis is proposed below.

Workflow: Plausible Synthesis of **1,2-Dibromo-4-iodobenzene**

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Caption: A plausible synthetic workflow for **1,2-Dibromo-4-iodobenzene**.

General Protocol Considerations:

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- Diazotization: The aniline precursor would be dissolved in a strong acid (e.g., sulfuric acid) and cooled to 0-5 °C. A solution of sodium nitrite would then be added dropwise to form the diazonium salt.
- Iodination: The freshly prepared diazonium salt solution would be treated with a solution of potassium iodide.
- Work-up and Purification: The crude product would be isolated and purified, typically by recrystallization or column chromatography, to yield the pure **1,2-Dibromo-4-iodobenzene**.

Note: This is a generalized protocol and would require optimization for this specific substrate.

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **1,2-Dibromo-4-iodobenzene** is not widely available, data for structurally related compounds suggest the following handling precautions.[3]

Table 2: GHS Hazard Information

Hazard Class	Code	Description
Skin Corrosion/Irritation	H315	Causes skin irritation
Serious Eye Damage/Irritation	H319	Causes serious eye irritation
Specific target organ toxicity — Single exposure	H335	May cause respiratory irritation

Personal Protective Equipment (PPE) and Handling Recommendations:

- Engineering Controls: Work in a well-ventilated area, preferably in a fume hood.
- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat and appropriate protective clothing.

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- Respiratory Protection: If dusts are generated, a NIOSH-approved respirator is recommended.
- General Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.

Conclusion and Future Outlook

1,2-Dibromo-4-iodobenzene is a promising building block for organic synthesis. The data compiled in this guide provide a foundational understanding of its physical properties and handling requirements. However, the significant gaps in the experimental data, particularly spectroscopic and detailed synthetic protocols, underscore the need for further research. A full experimental characterization of this compound would be of great value to the scientific community, enabling its broader application in the development of novel pharmaceuticals and materials.

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